

Hazard Profile of Gamma-nonalactone: Understanding the "Why"

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Compound of Interest

Compound Name: *Gamma-nonalactone*

Cat. No.: *B146572*

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Gamma-nonalactone (CAS No. 104-61-0), also known as Aldehyde C-18, is a widely used fragrance and flavoring agent with a characteristic coconut-like aroma.[1][2][3] While it is not classified as a highly hazardous substance under GHS, a thorough understanding of its properties is crucial for establishing safe laboratory practices.[4]

- **Health Hazards:** The primary health risks are mild. Direct contact may cause slight skin and eye irritation.[1][5][6] Ingestion is considered a low hazard, and adverse effects from inhalation are not expected under conditions of normal use with adequate ventilation.[4] High-dose animal studies have indicated potential for somnolence and abnormal liver and kidney function tests, underscoring the importance of minimizing exposure.[7]
- **Physical Hazards:** **Gamma-nonalactone** is a combustible liquid with a flash point above 110°C (230°F).[2] The risk of fire or explosion increases when temperatures exceed the flashpoint.[1] Porous materials like paper or rags wetted with the substance may spontaneously combust.[5]
- **Chemical Reactivity:** The substance is stable under normal conditions but is incompatible with strong acids, strong bases, and oxidizing agents.[1][8] Upon combustion, it forms carbon monoxide and carbon dioxide.[1]

This profile dictates a safety-first approach centered on preventing direct contact and controlling ignition sources. The personal protective equipment (PPE) recommendations that follow are directly derived from these known hazards.

Core Directive: Selecting Appropriate PPE

The selection of PPE is contingent on a risk assessment of the specific procedure being performed. The goal is to create a barrier between you and the chemical.

Eye and Face Protection

- **Standard Use:** For routine handling of small quantities (e.g., preparing solutions, weighing), safety glasses with side shields are mandatory.[1][9]
- **Splash Risk:** When there is an elevated risk of splashing—such as during bulk transfers, heating, or agitating large volumes—chemical goggles must be worn.[8] They provide a superior seal around the eyes, offering more comprehensive protection than safety glasses.

Skin Protection

- **Hand Protection:** The most critical component of skin protection is appropriate gloves.
 - **Recommended Material:** Nitrile rubber gloves are recommended for handling **Gamma-nonalactone**. [1] Nitrile provides good resistance against a variety of chemicals and is a suitable choice for incidental contact.
 - **Protocol:** Always inspect gloves for tears or punctures before use.[9] Use proper glove removal technique to avoid contaminating your skin.[9] For prolonged or immersive contact, consult the glove manufacturer's specific chemical resistance data. Contaminated gloves should be disposed of as hazardous waste in accordance with local regulations.[9]
- **Protective Clothing:** A standard laboratory coat or other protective clothing should be worn to prevent skin exposure and to protect personal clothing from contamination.[8]

Respiratory Protection

- **Standard Operations:** Respiratory protection is generally not required when working in a well-ventilated area, such as under a chemical fume hood.[4][8] Good general ventilation (typically 10 air changes per hour) is usually sufficient for small-scale work on an open bench.[4]

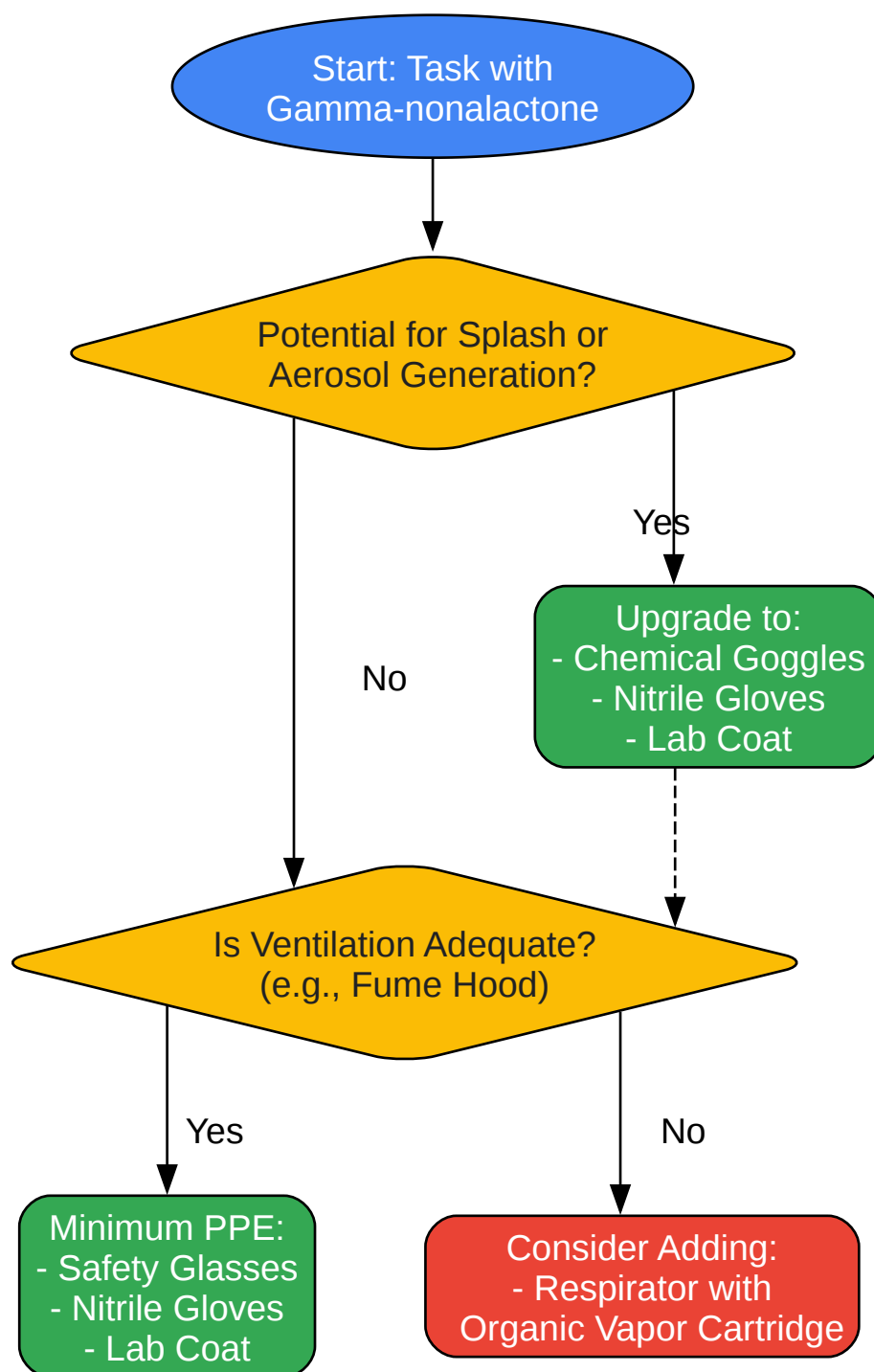
- When to Use a Respirator: A NIOSH-approved respirator with an organic vapor cartridge may be necessary under specific conditions where vapor concentrations could become elevated:
 - Handling large quantities outside of a fume hood.
 - Cleaning up a large spill.[\[9\]](#)
 - Working in a poorly ventilated area.

The following table summarizes the recommended PPE for different laboratory scenarios.

| Scenario | Eye/Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|-----------------------------|--------------------------------|-----------------|--------------------|--|
| Weighing/Pipetting (<100mL) | Safety Glasses | Nitrile Gloves | Lab Coat | Not required with good ventilation |
| Solution Prep (>100mL) | Chemical Goggles | Nitrile Gloves | Lab Coat | Not required in a fume hood |
| Bulk Transfer (>1L) | Chemical Goggles & Face Shield | Nitrile Gloves | Lab Coat | Recommended if not in a fume hood |
| Large Spill Cleanup | Chemical Goggles | Nitrile Gloves | Lab Coat/Coveralls | Air-purifying respirator may be needed |

PPE Selection Workflow Diagram

The following diagram provides a logical workflow for determining the appropriate level of PPE based on the specific task and laboratory environment.



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Caption: Decision workflow for selecting appropriate PPE when handling **Gamma-nonalactone**.

Operational and Disposal Plans

Proper PPE is the last line of defense. Engineering controls and safe work practices are the primary methods of protection.

Step-by-Step Safe Handling Protocol

- Preparation: Before handling, review the Safety Data Sheet (SDS) and ensure you are familiar with the hazards.[\[10\]](#)
- Location: Always handle **Gamma-nonolactone** in a well-ventilated area. A chemical fume hood is the preferred location for all but the smallest quantities.[\[1\]](#)[\[11\]](#)
- PPE: Don the appropriate PPE as determined by the workflow diagram above.
- Chemical Safety: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[5\]](#) Ensure it is stored away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[1\]](#)
- Static Prevention: When transferring, ground and bond containers to prevent static electricity buildup, which can be an ignition source.[\[11\]](#)
- Storage: Keep the container tightly closed when not in use and store it in a cool, dry, and dark area.[\[1\]](#)

Spill Management Plan

- Evacuate & Ventilate: Ensure the area is well-ventilated and remove all personnel not involved in the cleanup.
- Control Ignition: Immediately remove all sources of ignition from the area.[\[11\]](#)
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, vermiculite, or diatomaceous earth.[\[1\]](#)
- Collection: Carefully scoop the absorbed material into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[9\]](#) Do not return spilled material to the original container.[\[4\]](#)
- Decontamination: Clean the spill surface thoroughly with soap and water. Wash any contaminated clothing or equipment before reuse.[\[1\]](#)

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[12]

- Waste Collection: Collect surplus **Gamma-nonolactone** and contaminated materials (e.g., absorbent, gloves) in a properly labeled, sealed container.
- Environmental Precaution: Do not allow the product to enter drains, sewage systems, or groundwater.[6][9]
- Final Disposal: Arrange for disposal through a licensed waste disposal company.[4]
Incineration in a facility equipped with an afterburner and scrubber is a recommended method.[1]

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